

2,3,4-Trifluorobenzaldehyde physical properties

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Compound of Interest

Compound Name: **2,3,4-Trifluorobenzaldehyde**

Cat. No.: **B065282**

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An In-depth Technical Guide to the Physical Properties of **2,3,4-Trifluorobenzaldehyde**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of key reagents is paramount. **2,3,4-Trifluorobenzaldehyde**, a versatile fluorinated organic compound, serves as a critical building block in the synthesis of a wide array of pharmaceuticals, agrochemicals, and advanced materials.[1][2] Its unique trifluoromethyl group significantly influences its reactivity and solubility, making it an invaluable intermediate in modern organic chemistry.[1][2] This guide provides a detailed overview of the core physical properties of **2,3,4-Trifluorobenzaldehyde**, complete with experimental protocols for their determination.

Core Physical Properties

The distinct arrangement of three fluorine atoms on the benzaldehyde ring profoundly impacts the molecule's electronic properties. Fluorine's high electronegativity creates a strong electron-withdrawing effect, which in turn activates the aldehyde carbonyl group for nucleophilic attack and modifies the reactivity of the aromatic ring itself.[3] This makes it an exceptionally versatile intermediate for constructing more complex fluorinated organic molecules.[3]

Quantitative Data Summary

A summary of the key physical properties of **2,3,4-Trifluorobenzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₃ F ₃ O	[1][4]
Molecular Weight	160.1 g/mol	[1][4]
Appearance	Colorless to light yellow/orange clear liquid	[1][4]
Boiling Point	79 °C / 20 mmHg	[1][5]
77-79 °C / 20 mm Hg	[6]	
Density	1.42 g/mL	[1][5]
1.404 g/mL at 25 °C	[6]	
Refractive Index	n ₂₀ D 1.48	[1][5]
n ₂₀ D 1.482	[6]	
Purity	≥ 98% (GC)	[1][5]
>98.0% (GC)	[4]	
CAS Number	161793-17-5	[1]

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for both identification and ensuring the purity of a compound.[7][8] The following are detailed methodologies for key experiments.

Boiling Point Determination (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.[9] For small sample volumes, a micro-boiling point determination is a convenient and accurate method.[10]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Small magnetic stir bar

- Heating block with stirring capability
- Thermometer with a stem correction if necessary
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **2,3,4-Trifluorobenzaldehyde** into the test tube.
- Add a small magnetic stir bar to the test tube.
- Place the test tube in the heating block and position the thermometer so that the bulb is just above the liquid surface, where the vapor will condense and reflux.[10]
- Turn on the stirrer to ensure gentle mixing and begin heating the block.
- Observe the liquid until it begins to boil and a ring of condensing vapor is visible on the walls of the test tube.[10]
- The temperature at which the vapor ring remains stable is the boiling point of the liquid. Record this temperature.[10]

Density Determination (Mass and Volume Measurement)

Density is an intrinsic physical property that relates the mass of a substance to the volume it occupies.[11] It can be determined by accurately measuring the mass and volume of a sample.

Apparatus:

- Analytical balance (accurate to ± 0.0001 g)[12]
- Volumetric flask or pycnometer
- Pipette

Procedure:

- Carefully weigh a clean, dry volumetric flask on an analytical balance and record the mass.
- Using a pipette, accurately transfer a known volume (e.g., 5.00 mL) of **2,3,4-Trifluorobenzaldehyde** into the volumetric flask.
- Weigh the flask containing the liquid and record the new mass.
- Calculate the mass of the liquid by subtracting the mass of the empty flask from the mass of the flask with the liquid.
- Calculate the density using the formula: Density = Mass / Volume.[11]
- Repeat the measurement multiple times to ensure accuracy and precision.

Refractive Index Determination (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a fundamental property of any substance and can be used for identification and purity assessment.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Dropper or pipette

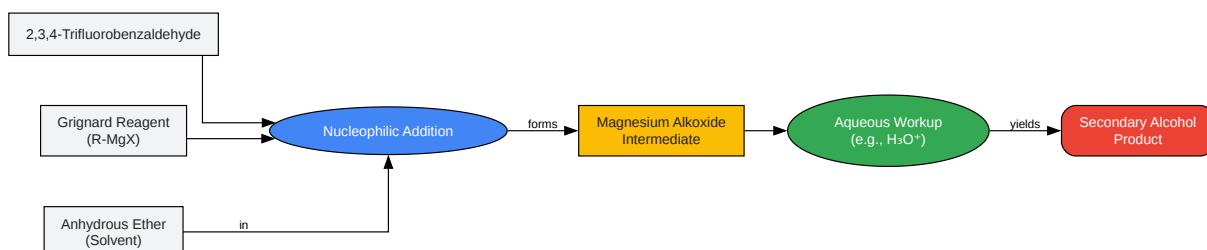
Procedure:

- Ensure the refractometer is calibrated using a standard of known refractive index.
- Connect the refractometer to a constant temperature water bath set to 20°C (as the refractive index is temperature-dependent).
- Open the prism of the refractometer and clean the surfaces with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.
- Place a few drops of **2,3,4-Trifluorobenzaldehyde** onto the surface of the lower prism.

- Close the prisms firmly.
- Look through the eyepiece and adjust the control knob until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

Chemical Reactivity and Synthesis Workflow

2,3,4-Trifluorobenzaldehyde readily participates in various chemical reactions characteristic of aldehydes, including Grignard additions, Wittig reactions, and reductive aminations.^[3] These reactions allow for the extension of carbon chains or the introduction of new functional groups, making it a valuable precursor in organic synthesis.^[3] The following diagram illustrates a generalized workflow for a Grignard reaction involving **2,3,4-Trifluorobenzaldehyde**.



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Caption: Generalized workflow of a Grignard reaction with **2,3,4-Trifluorobenzaldehyde**.

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